

Dissolving Platinum in Aqua Regia: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Platinic acid*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the process of dissolving platinum in aqua regia, a highly corrosive mixture of nitric acid and hydrochloric acid. The information presented herein is intended for use by professionals in research, scientific, and drug development fields. This document details the underlying chemical principles, experimental protocols, kinetic data, and safety precautions associated with this process.

Introduction

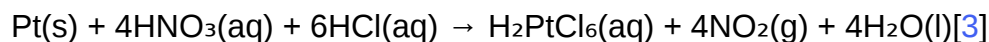
Platinum, a noble metal, is renowned for its resistance to corrosion and dissolution by single acids. However, it can be effectively dissolved by aqua regia, a freshly prepared mixture of concentrated nitric acid (HNO_3) and hydrochloric acid (HCl), typically in a 1:3 molar ratio.^{[1][2]} This process is fundamental in various applications, including the refining of platinum, the preparation of platinum-based catalysts, and the synthesis of platinum-containing pharmaceuticals. The dissolution of platinum in aqua regia results in the formation of chloroplatinic acid (H_2PtCl_6), a crucial precursor for many platinum compounds.^{[2][3]}

Chemical Principles

The dissolution of platinum in aqua regia is a complex redox process. Nitric acid acts as a powerful oxidizing agent, converting the elemental platinum to platinum ions (Pt^{4+}). The hydrochloric acid provides chloride ions (Cl^-) which then react with the platinum ions to form

the stable hexachloroplatinate(IV) complex ion ($[\text{PtCl}_6]^{2-}$).^[4] This complexation is crucial as it removes platinum ions from the solution, driving the initial oxidation of the metal forward.^[4]

The overall balanced chemical equation for the reaction is:



Upon mixing, nitric acid and hydrochloric acid react to form volatile and highly reactive species, including nitrosyl chloride (NOCl) and chlorine gas (Cl_2), which are key to the dissolution process.^[5]



Quantitative Data on Platinum Dissolution

The rate of platinum dissolution in aqua regia is influenced by several factors, including temperature, the ratio of nitric acid to hydrochloric acid, the physical form of the platinum (e.g., bulk metal vs. powder), and the liquid-to-solid ratio. The process is generally understood to be controlled by the chemical reaction at the surface of the metal.

Parameter	Condition	Observation	Reference
Temperature	Increased from 40°C to 80°C	Significant increase in dissolution rate.	
90°C	Increased dissolution rate.		
Acid Concentration	12.0M HCl, 9.5M HNO ₃	Effective for dissolution.	
Particle Size	Bulk metal (e.g., bar)	Dissolution is very slow, potentially taking days.	[3]
Powder or small pieces	Dissolution is significantly faster.	[3]	
Agitation Speed	> 700 rpm	Can help to eliminate external mass-transfer resistances.	
Liquid-to-Solid Ratio	20 ml/g	A commonly used ratio in experimental studies.	

Kinetic Parameter	Value	Significance	Reference
Activation Energy (Ea)	72.1 kJ/mol	Indicates that the dissolution is controlled by a surface chemical reaction.	
Reaction Order (Pt concentration)	1.5		
Reaction Order (H ⁺ molarity)	1.3		

Experimental Protocols

The following protocols provide a detailed methodology for dissolving platinum in aqua regia and subsequently processing the resulting solution.

Preparation of Aqua Regia

Safety Precaution: Aqua regia is extremely corrosive and releases toxic fumes. This procedure must be performed in a certified chemical fume hood with appropriate personal protective equipment (PPE), including safety goggles, a face shield, and acid-resistant gloves.^{[6][7][8]}

Aqua regia should be prepared fresh for immediate use and should never be stored in a sealed container due to the evolution of gases which can cause a pressure buildup and potential explosion.^{[5][7]}

- **Acid Measurement:** In a clean, dry glass container (preferably borosilicate glass), measure three parts of concentrated hydrochloric acid (e.g., 300 mL of ~37% HCl).^[7]
- **Acid Addition:** Slowly and carefully add one part of concentrated nitric acid (e.g., 100 mL of ~70% HNO₃) to the hydrochloric acid. Always add nitric acid to hydrochloric acid, never the reverse.^[7]
- **Mixing:** The solution will turn yellow-orange and may fume.^[8] It is now ready for use.

Dissolution of Platinum Metal

- **Platinum Preparation:** If starting with a large piece of platinum, it is advisable to increase the surface area by rolling it into a thin sheet or cutting it into smaller pieces to accelerate the dissolution rate.^[9] Platinum sponge or powder will react much more quickly.^[3]
- **Reaction Setup:** Place the platinum metal in a suitable glass reaction vessel (e.g., a beaker or flask) within a chemical fume hood.^[3]
- **Acid Addition:** Carefully pour the freshly prepared aqua regia over the platinum.^[3]
- **Heating:** Gently heat the mixture to near boiling (approximately 80-95°C).^[9] Heating is necessary to achieve a reasonable dissolution rate for bulk platinum.^[3] A hot plate is a suitable heating source.

- **Reaction Time:** The time required for complete dissolution will vary depending on the form and amount of platinum. It can range from a few hours for powders to several days for a solid bar.[\[3\]](#)[\[9\]](#)
- **Acid Replenishment:** For prolonged dissolutions, the acids will be consumed. It may be necessary to periodically add more nitric acid and hydrochloric acid to maintain the reaction.
[\[3\]](#)

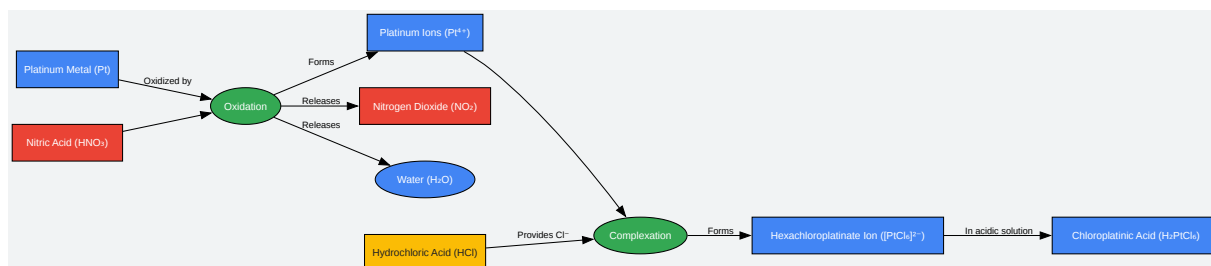
Post-Dissolution Processing: Removal of Excess Nitric Acid

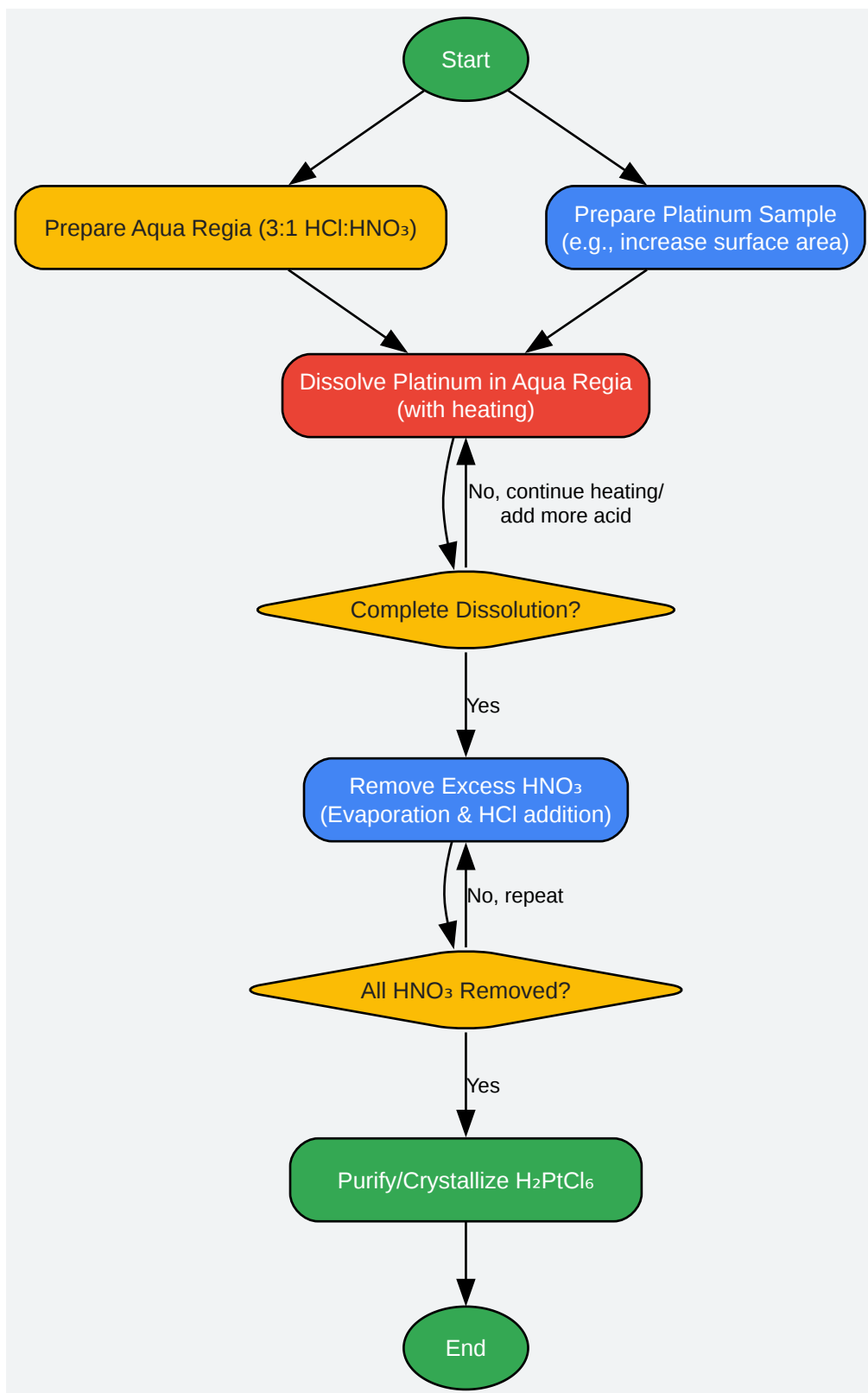
The resulting solution contains chloro**platinic acid** along with unreacted nitric and hydrochloric acids. For many applications, particularly in the synthesis of other platinum compounds, the removal of residual nitric acid is crucial.[\[2\]](#)

- **Evaporation:** Gently heat the solution to reduce its volume. This will begin to drive off the volatile unreacted acids.[\[2\]](#)
- **Hydrochloric Acid Addition:** After cooling, add concentrated hydrochloric acid to the solution and heat it again. The excess hydrochloric acid reacts with the remaining nitric acid to form volatile byproducts.[\[2\]](#)
- **Repetition:** This process of evaporation and addition of hydrochloric acid should be repeated until no more brown fumes (NO_2) are observed upon heating.[\[2\]](#)
- **Final Concentration:** Once the nitric acid is removed, the solution can be carefully evaporated to a syrupy consistency, which upon cooling will yield crystals of chloro**platinic acid** hexahydrate ($\text{H}_2\text{PtCl}_6 \cdot 6\text{H}_2\text{O}$).[\[2\]](#)

Visualizations

Signaling Pathway of Platinum Dissolution





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